

An In-depth Technical Guide to TINUVIN-1130 (CAS Number: 104810-48-2)

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Compound of Interest

Compound Name: TINUVIN-1130

Cat. No.: B185860

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **TINUVIN-1130**, a hydroxyphenylbenzotriazole ultraviolet (UV) absorber. The information is curated for a scientific audience, with a focus on its technical data, experimental evaluation, and a discussion of its primary applications and potential, albeit currently unexplored, relevance to broader chemical and biological research.

Core Chemical and Physical Properties

TINUVIN-1130 is a liquid UV absorber primarily utilized in industrial applications to protect materials from photodegradation.^{[1][2]} Its chemical structure, a substituted benzotriazole, is designed for high permanence and performance in demanding conditions.^{[1][3]}

Table 1: Physicochemical Properties of **TINUVIN-1130**

Property	Value	Source(s)
CAS Number	104810-48-2	[3] [4]
Appearance	Light yellow to light amber viscous liquid	[3] [4]
Chemical Class	Hydroxyphenylbenzotriazole	[1] [3]
Boiling Point	166 °C (0.011 kPa)	[4]
Density	1.17 g/cm ³ (at 20 °C)	[3]
Dynamic Viscosity	7400 mPa.s (at 20 °C)	[3]
Flash Point	218 °C	[4]
Thermal Decomposition	> 250 °C	[4]
Water Solubility	Insoluble	[4]

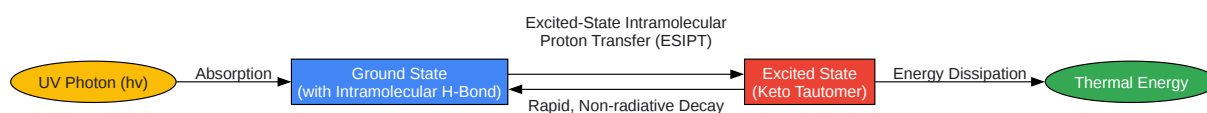
Table 2: Solubility Profile of **TINUVIN-1130** in Various Solvents (g/100 g solution at 20 °C)

Solvent	Solubility	Source(s)
Butylcarbitol	> 50	[3]
Butanol	> 50	[3]
Butylacetate	> 50	[3]
Ethylglycol	> 50	[3]
1-methoxypropylacetate-2	> 50	[3]
Methylethylketone	> 50	[3]
Xylene	> 50	[3]
Hexanedioldiacrylate	> 50	[3]
Trimethylolpropanetriacrylate	> 50	[3]

Mechanism of Action and Spectroscopic Data

TINUVIN-1130 functions by absorbing harmful UV radiation and dissipating it as thermal energy, thereby preventing the photo-oxidation of the material it is incorporated into. The hydroxyphenylbenzotriazole moiety is key to this mechanism, which involves an intramolecular hydrogen bond that facilitates the rapid and reversible conversion of electronic energy.

While detailed NMR, IR, and mass spectrometry data are not readily available in the public domain, the UV-visible spectrum demonstrates its strong absorbance in the UV-A and UV-B regions, which is critical for its function as a photostabilizer.^[5] A representative UV transmittance spectrum in toluene shows that increasing concentrations of **TINUVIN-1130** lead to a significant reduction in UV light transmission, particularly in the 300-400 nm range.^{[3][6]}



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Mechanism of UV energy dissipation by a hydroxyphenylbenzotriazole.

Experimental Protocols for Performance Evaluation

Detailed experimental protocols for **TINUVIN-1130** are not published in peer-reviewed literature. However, a generalized protocol for evaluating the performance of UV absorbers in coatings and polymers can be described based on established industry standards such as ASTM G154, ASTM G155, and ISO 4892-2.^{[7][8][9]}

Generalized Protocol for Accelerated Weathering Testing

1. Sample Preparation:

- Prepare polymer or coating samples with varying concentrations of **TINUVIN-1130** (e.g., 0.5%, 1.0%, 2.0% w/w).
- Include a control sample with no UV absorber.
- For coatings, apply to standardized panels (e.g., steel or aluminum) and cure as specified.^[7]

- Condition all samples at standard conditions (e.g., 23°C, 50% relative humidity) for at least 48 hours.[8]

2. Initial Characterization:

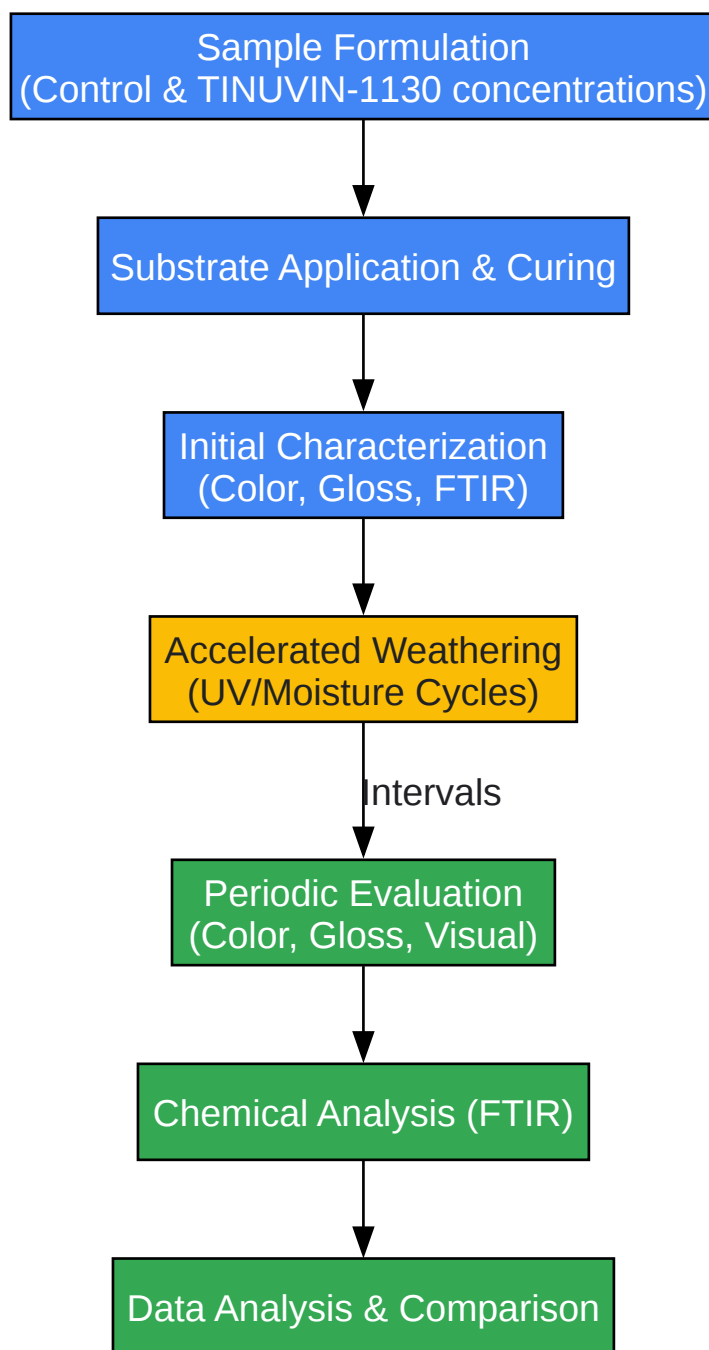
- Measure the initial color of all samples using a spectrophotometer (CIELAB Lab* values).[7]
- Measure the initial gloss at various angles (e.g., 20°, 60°, 85°) using a gloss meter.[7]
- Obtain initial spectroscopic data (e.g., ATR-FTIR) to establish a baseline of the chemical structure.[10]

3. Accelerated Weathering Exposure:

- Place the samples in an accelerated weathering chamber (e.g., QUV or Xenon-arc).[7][8]
- Expose the samples to alternating cycles of UV radiation and moisture at controlled, elevated temperatures. A typical cycle might be 8 hours of UV exposure at 60°C followed by 4 hours of condensation at 50°C.[7]
- The total exposure duration can range from 500 to over 2000 hours.[7]

4. Periodic Evaluation:

- At predetermined intervals (e.g., every 250 hours), remove the samples for evaluation.
- Measure the color and calculate the total color difference (ΔE^*).[7]
- Measure the gloss and calculate the percent gloss retention.[7]
- Conduct visual inspections for physical degradation such as cracking, blistering, or chalking.[7]
- Acquire ATR-FTIR spectra to monitor chemical changes, such as the formation of carbonyl groups, which indicate polymer degradation.[10][11]

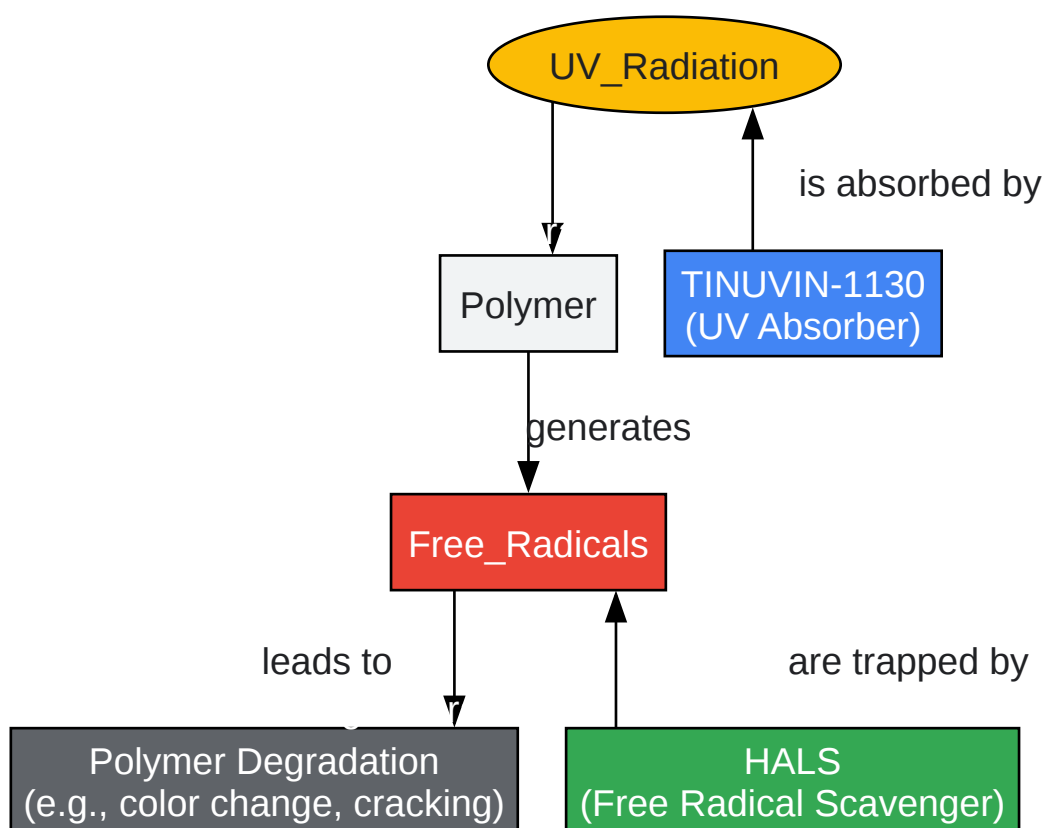


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Workflow for evaluating UV absorber performance.

Synergistic Effects with Hindered Amine Light Stabilizers (HALS)

TINUVIN-1130 is often used in combination with Hindered Amine Light Stabilizers (HALS) to achieve synergistic protection.[3][4][6] While **TINUVIN-1130** absorbs UV radiation, HALS function by scavenging free radicals that are formed during photodegradation. This dual-protection mechanism is highly effective in preventing gloss reduction, cracking, blistering, and color change in coatings.[3][4][6]



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Synergistic action of **TINUVIN-1130** and HALS.

Toxicological Profile

Table 3: Summary of Toxicological Data for **TINUVIN-1130**

Endpoint	Result	Species	Source(s)
Acute Oral Toxicity	LD50 > 2000 mg/kg	Rat	[12]
Acute Dermal Toxicity	LD50 > 2000 mg/kg	Rat	[12]
Skin Irritation	Non-irritant	Rabbit	[12]
Eye Irritation	Non-irritant	Rabbit	[12]
Skin Sensitization	May cause an allergic skin reaction	Guinea pig	[12]
Aquatic Toxicity	LC50 (96h) 2.8 mg/l (Toxic to aquatic life with long lasting effects)	Oncorhynchus mykiss (Rainbow Trout)	[12]
Mutagenicity	Not mutagenic	Bacteria, Mammalian cell culture	[12]
Carcinogenicity	No suspicion of a carcinogenic effect in humans	-	[12]

Relevance to Drug Development and Biological Research

Currently, **TINUVIN-1130** is manufactured and used as an industrial chemical for material stabilization. There is no evidence in the scientific literature to suggest its use or evaluation in any drug development or therapeutic context. Its low water solubility and primary function as a UV absorber for polymers make it an unlikely candidate for direct pharmaceutical applications.

However, for researchers in drug development, the benzotriazole scaffold itself is of significant interest. Benzotriazole derivatives have been explored for a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[13][14] This is due to the versatile chemistry of the benzotriazole ring system, which allows for the synthesis of diverse molecular structures.

A recent study highlighted that some benzotriazole UV stabilizers (not specifically **TINUVIN-1130**) can interact with the epidermal growth factor receptor (EGFR), a key target in cancer therapy.[13] The study found that certain chlorinated benzotriazoles could inhibit EGFR signaling.[13] While these findings are intriguing and may open new avenues for research, it is crucial to emphasize that they do not directly apply to **TINUVIN-1130** and that its biological effects have not been studied in this context.

Conclusion

TINUVIN-1130 is a high-performance liquid UV absorber with well-documented efficacy in the stabilization of coatings and polymers. Its technical profile is characterized by excellent photostability, thermal stability, and solubility in a wide range of organic solvents. While its primary application is firmly in the industrial sector, the core benzotriazole structure is a versatile scaffold in medicinal chemistry. For the drug development professional, **TINUVIN-1130** itself holds no current therapeutic relevance. However, the broader class of benzotriazole compounds and their potential interactions with biological systems, as highlighted by recent research on other UV stabilizers, may warrant future scientific investigation. It is imperative that any such research be conducted with a clear understanding of the distinct chemical nature and toxicological profile of each specific benzotriazole derivative.

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